

Elemental Astatine: A Technical Guide to its Predicted Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Astatine (At), the heaviest known halogen with atomic number 85, is the rarest naturally occurring element on Earth.[1] Its extreme radioactivity and the minuscule quantities in which it can be produced have precluded the direct measurement of most of its bulk physical properties.[1][2] Consequently, our understanding of elemental astatine is largely built upon theoretical predictions, extrapolations from the trends of other halogens, and sophisticated relativistic calculations.[2][3] This technical guide provides a comprehensive overview of the predicted physical properties of elemental astatine, summarizing quantitative data, outlining the immense experimental challenges, and illustrating the dual metallic-nonmetallic character of this enigmatic element. This information is critical for researchers in nuclear medicine, where astatine isotopes like 211At show immense promise for targeted alpha therapy, and for scientists seeking to expand the fundamental understanding of the periodic table's heaviest elements.[4][5]

Predicted Physical Properties of Elemental Astatine

The physical characteristics of **astatine** are a subject of ongoing theoretical investigation. Due to its position in the periodic table, it is expected to continue the trends of the halogen group but also exhibit significant metallic character due to relativistic effects.[2][6] The following table summarizes the most commonly cited predicted physical properties of elemental **astatine**. It is crucial to note that these values are largely theoretical and carry a degree of uncertainty.



Property	Predicted Value	Units	Notes and References
Phase at STP	Solid	-	Predicted based on the trend of increasing melting and boiling points down the halogen group.[7][8]
Appearance	Black, lustrous solid	-	Expected to be darker than iodine, with a metallic appearance. [2][7][8]
Melting Point	575 (302)	K (°C)	Values are estimations based on extrapolation from other halogens.[8][9] Some sources provide a range of 302 to 347 °C.[10]
Boiling Point	610 (337)	K (°C)	Estimated by extrapolation.[8][9] Some sources suggest a range of 336 to 500 °C.[10]
Density	~7 - 8.95	g/cm³	Predictions vary. Some sources estimate around 7 g/cm³, while predictions for a metallic, face- centered cubic structure suggest a higher density of 8.91–8.95 g/cm³.[2] [10][11]



Crystal Structure	Orthorhombic or Face-Centered Cubic (FCC)	-	The crystal structure is unknown.[9] Predictions suggest it could be orthorhombic, similar to iodine, or a monatomic facecentered cubic metallic structure.[2] [12]
Heat of Vaporization	54.39	kJ/mol	This value has been predicted for diatomic astatine (At ₂).[2][8]
Covalent Radius	150	pm	[8]
Van der Waals Radius	202	pm	[8]
Electronegativity (Pauling Scale)	2.2	-	Lower than iodine (2.66), indicating more metallic character.[2] [11]
Ionization Energy (1st)	899.003	kJ/mol	[8]
Thermal Conductivity	1.7	W/(m·K)	[4][8]

Experimental Challenges and Theoretical Approaches

The study of **astatine**'s physical properties is severely hampered by a confluence of factors:

- Extreme Rarity: Less than one gram of **astatine** is estimated to exist in the Earth's crust at any given time, as it is a product of the radioactive decay of heavier elements.[1][13]
- Radioactivity and Short Half-Life: All of astatine's isotopes are radioactive with short half-lives.[2] The most stable isotope, 210At, has a half-life of only 8.1 hours.[8] This rapid decay



means that any macroscopic sample would be immediately vaporized by the heat of its own radioactivity.[1][8]

 Microscopic Quantities: Astatine is produced artificially by bombarding bismuth-209 with alpha particles in a cyclotron.[9] However, these methods yield only nanogram quantities, which are insufficient for traditional physical property measurements.[2]

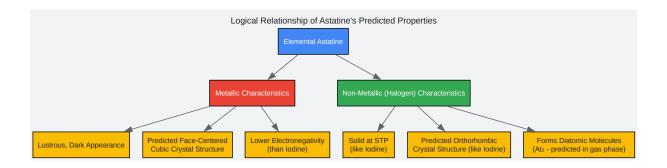
Given these experimental barriers, our knowledge of **astatine**'s properties relies heavily on theoretical chemistry and physics. The primary approaches include:

- Extrapolation from Periodic Trends: Many initial predictions for properties like melting and boiling points are derived by extrapolating the trends observed for the lighter halogens (fluorine, chlorine, bromine, and iodine).[8]
- Relativistic Calculations: Due to astatine's high atomic number, relativistic effects significantly influence its electronic structure and, consequently, its physical and chemical properties.[3] Modern theoretical studies employ sophisticated relativistic quantum chemical methods to predict properties like bond lengths, dissociation energies, and crystal structures.
 [3][14] These calculations have been crucial in predicting astatine's metallic character.[14]

The Dual Nature of Astatine: A Metalloid

Astatine sits at the crossroads of metallic and non-metallic behavior, leading to its common classification as a metalloid.[11][15] This duality is a key feature that distinguishes it from the lighter, more definitively non-metallic halogens.





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Caption: Predicted dual metallic and non-metallic properties of astatine.

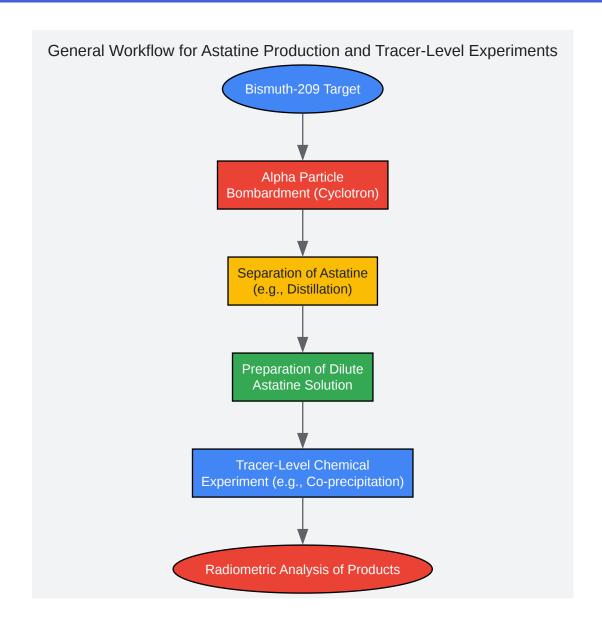
The diagram above illustrates the converging lines of evidence for **astatine**'s metalloid character. While it is expected to be a solid at standard temperature and pressure and potentially form diatomic molecules like iodine, its predicted lustrous appearance, potential for a metallic crystal structure, and lower electronegativity are hallmarks of metallic behavior.[2][7]

Experimental Protocols: A Realm of Tracer Studies

Detailed experimental protocols for determining the bulk physical properties of **astatine** are non-existent due to the previously mentioned challenges. The vast majority of experimental work on **astatine** has been conducted at tracer levels, typically with concentrations below 10-10 mol/L.[8][16] These studies focus on its chemical behavior, which can provide indirect insights into its fundamental properties.

General Workflow for **Astatine** Production and Tracer Studies:





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Caption: Simplified workflow for **astatine** production and tracer experiments.

While direct physical measurements remain elusive, techniques such as mass spectrometry have been used to confirm **astatine**'s chemical behavior as analogous to other halogens. Future advancements in theoretical modeling and potentially novel experimental techniques for handling ultra-small, highly radioactive samples will be necessary to refine our understanding of this unique element.

Conclusion



The physical properties of elemental **astatine** remain largely in the domain of theoretical prediction. While a consistent picture is emerging of a dense, black, lustrous solid with a melting point around 302 °C and a boiling point near 337 °C, these figures are extrapolations and calculations rather than direct measurements. The element's pronounced metallic character, a consequence of relativistic effects, sets it apart from its lighter halogen counterparts and solidifies its classification as a metalloid. For professionals in drug development, particularly in the field of radiopharmaceuticals, a thorough understanding of these predicted properties is essential for the design and synthesis of **astatine**-based cancer therapies. Continued theoretical and, where possible, tracer-level experimental investigations are crucial to further unravel the mysteries of this rare and fascinating element.

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